

Osmolality and viscosity of lomeprol solutions at different concentrations

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Compound of Interest

Compound Name: *lomeprol*

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A Technical Guide to the Osmolality and Viscosity of lomeprol Solutions

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the osmolality and viscosity of **lomeprol** solutions at various concentrations. **lomeprol** is a non-ionic, monomeric iodinated contrast medium known for its favorable physicochemical properties, including low osmolality and viscosity, which contribute to its safety and tolerability profile in diagnostic imaging procedures. [1][2][3] This document summarizes key quantitative data, details the experimental methodologies for these measurements, and presents visual representations of experimental workflows and the relationships between concentration and physical properties.

Physicochemical Properties of lomeprol Solutions

lomeprol is commercially available in a range of concentrations, typically from 150 mgI/mL to 400 mgI/mL, to suit various diagnostic applications.[2][4] Its osmolality and viscosity are critical parameters that influence its in-vivo behavior, including patient comfort and the potential for adverse effects. Generally, **lomeprol** exhibits lower osmolality and viscosity compared to other non-ionic, monomeric contrast agents at equivalent iodine concentrations.

Data Summary

The following table summarizes the osmolality and viscosity of aqueous **lomeprol** solutions at different iodine concentrations.

Iodine Concentration (mg I/mL)	Osmolality at 37°C (mOsm/kg H ₂ O)	Viscosity at 20°C (mPa·s)	Viscosity at 37°C (mPa·s)
150	270	1.9	1.3
300	520	8.4	4.8
400	720	28.9	13.9

(Data sourced from a comprehensive study on the properties of lomeprol)

Experimental Protocols

The determination of osmolality and viscosity of **lomeprol** solutions follows standardized laboratory procedures.

Osmolality Measurement

The osmolality of **lomeprol** solutions is typically determined using the freezing point depression method. This technique is based on the principle that the freezing point of a solution is depressed in proportion to the molal concentration of all dissolved particles.

Methodology:

- Calibration: The osmometer is calibrated using standard solutions of known osmolality.
- Sample Preparation: A small, precise volume of the **lomeprol** solution is placed in a sample tube.
- Measurement: The sample is supercooled to a temperature below its freezing point. The sample is then agitated to induce crystallization, which causes the temperature to rise to a plateau at the freezing point.

- **Data Acquisition:** The instrument measures the freezing point of the sample.
- **Calculation:** The osmolality is calculated from the measured freezing point depression, as the two are linearly related.

Viscosity Measurement

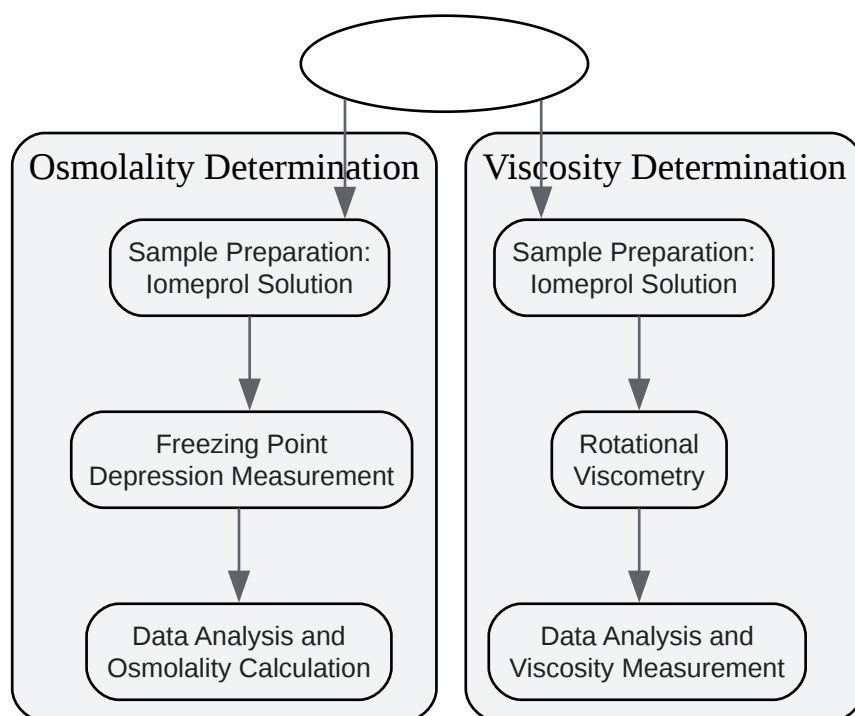
The viscosity of **lomeprol** solutions is commonly measured using a rotational viscometer. This instrument measures the torque required to rotate a spindle immersed in the fluid at a constant speed.

Methodology:

- **Instrument Setup:** A suitable spindle and guard leg are selected based on the expected viscosity of the **lomeprol** solution. The viscometer is leveled and the spindle is attached.
- **Sample Preparation:** A specific volume of the **lomeprol** solution is placed in a sample container, and the temperature is controlled, typically at 20°C and 37°C, to mimic room and body temperatures, respectively.
- **Measurement:** The spindle is immersed in the sample to the correct depth. The viscometer is turned on, and the spindle rotates at a set speed.
- **Data Acquisition:** The instrument's display shows the viscosity in millipascal-seconds (mPa·s) or centipoise (cP). The reading is allowed to stabilize before being recorded.
- **Data Analysis:** Multiple readings may be taken at different rotational speeds to assess the fluid's rheological properties.

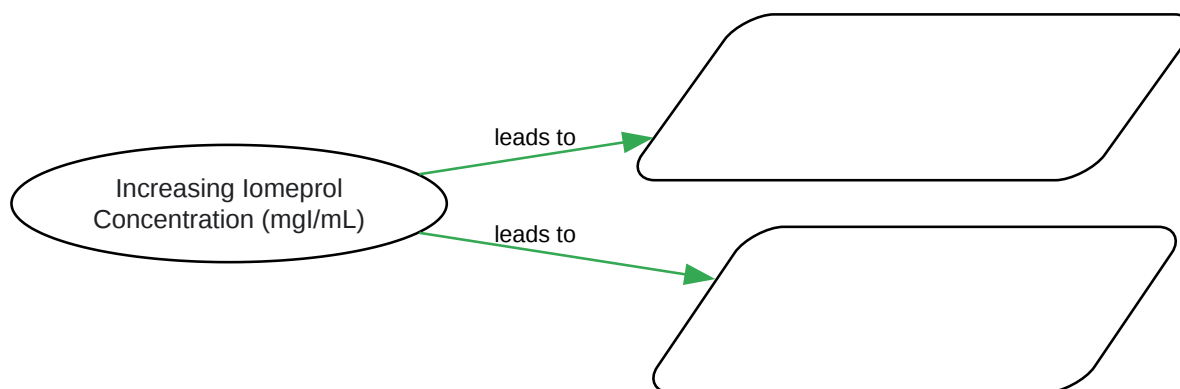
Visualizing Experimental Processes and Relationships

The following diagrams illustrate the experimental workflow for determining the physicochemical properties of **lomeprol** and the relationship between its concentration and these properties.



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Experimental workflow for osmolality and viscosity determination.



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Relationship between **Iomeprol** concentration and its physicochemical properties.

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